

# An In-depth Technical Guide to C.I. Pigment Yellow 74

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## Compound of Interest

Compound Name: C.I. Pigment Yellow 74

CAS No.: 6358-31-2

Cat. No.: B1669072

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CAS Number: 6358-31-2 Chemical Name: 2-((2-Methoxy-4-nitrophenyl)azo)-N-(2-methoxyphenyl)-3-oxobutanamide

This technical guide provides a comprehensive overview of **C.I. Pigment Yellow 74**, a monoazo pigment widely utilized for its vibrant greenish-yellow hue.[1][2] It serves as a critical resource for researchers, scientists, and professionals in drug development and related fields, offering detailed information on its properties, synthesis, safety, and analytical methods.

## Physicochemical Properties

**C.I. Pigment Yellow 74** is a bright yellow powder.[3] It is characterized by its high tinting strength, good lightfastness, and thermal stability, making it a preferred choice in numerous industrial applications.[2] The pigment is insoluble in water.[3][4][5]

Property	Value	Source
Molecular Formula	C18H18N4O6	[3][6]
Molecular Weight	386.36 g/mol	[6]
Appearance	Bright yellow powder	
Melting Point	293 °C (559.4 °F)	
Density	1.28 - 1.51 g/cm <sup>3</sup>	[7]
Water Solubility	< 1 mg/mL at 20 °C	[3]
Oil Absorption	35-45 g/100g	[7]
pH Value	6-7	[4][7]
Specific Surface Area	14 - 48 m <sup>2</sup> /g	[7]

## Synthesis

The synthesis of **C.I. Pigment Yellow 74** is typically achieved through an azo coupling reaction. The general method involves the diazotization of 4-nitro-2-anisidine, which is then coupled with acetoacet-o-anisidine.[3]

The following protocol is a representative example of the synthesis process:

### Step 1: Preparation of Diazonium Salt Solution

- Add 48 kg of 4-nitro-2-anisidine (Red base B) to a mixture of 100 kg of 30% hydrochloric acid and 500 kg of water in a diazotization reactor.[8]
- Stir the mixture for 30-60 minutes to ensure complete dissolution.[8]
- Cool the solution to below -5°C, maintaining a pH of 0.5-2.[8]
- Slowly add 66 kg of a 30% sodium nitrite solution while stirring.[8]
- Continue the reaction for 30-90 minutes, ensuring a positive test for excess nitrous acid using potassium iodide-starch paper. The resulting diazonium salt solution is used in the next

step.[8]

#### Step 2: Preparation of Coupling Solution

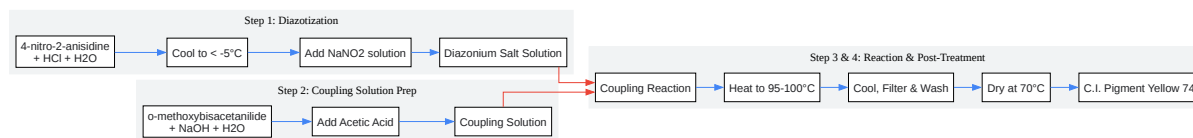
- In a separate reactor, add 65 kg of o-methoxybisacetanilide and 98 kg of 30% sodium hydroxide solution to 1500 kg of water.[8]
- Stir the mixture until the solid is completely dissolved and adjust the temperature to 25°C.[8]
- Add 20 kg of 98% acetic acid solution to the coupling reactor.[8]

#### Step 3: Coupling Reaction

- The previously prepared diazonium salt solution is added to the coupling solution over a period of approximately one hour.[9]
- The resulting slurry of the yellow pigment is then heated to 95-100°C with steam over 30 minutes and held at this temperature for one hour to facilitate pigment crystallization and stabilization.[9]

#### Step 4: Post-Treatment

- The pigment slurry is cooled to 70°C.[9]
- The pigment is isolated by filtration.[9]
- The filter cake is washed with water to remove any soluble salts.[9]
- The final product is dried at 70°C.[9]



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Synthesis workflow for **C.I. Pigment Yellow 74**.

## Toxicological Profile

**C.I. Pigment Yellow 74** is considered to have low acute toxicity. However, as with any fine powder, inhalation of dust should be avoided.

Route	Species	Value	Source
Oral	Rat	LD50 > 5000 mg/kg	[10]

- Skin Irritation: Not classified as an irritant.[10]
- Eye Irritation: May cause irritation.[6][10]
- Sensitization: Not considered a sensitizer.[10]
- Mutagenicity: Mutagenicity data has been reported, but no adverse effects in humans are expected at levels below occupational exposure limits when handled appropriately.[6][10]
- Carcinogenicity: Not listed as a carcinogen by ACGIH, IARC, NIOSH, NTP, or OSHA.[6]

Test	Species	Result	Duration	Source
Toxicity to fish	Danio rerio	NOEC > saturation level	96 h	[11]
Toxicity to daphnia	Daphnia magna	Data available	-	[11]
Toxicity to algae	Desmodesmus subspicatus	EC50 > 2 mg/L	72 h	[11]
Toxicity to microorganisms	Activated sludge	NOEC > 1000 mg/L	3 h	[11]

## Safety and Handling

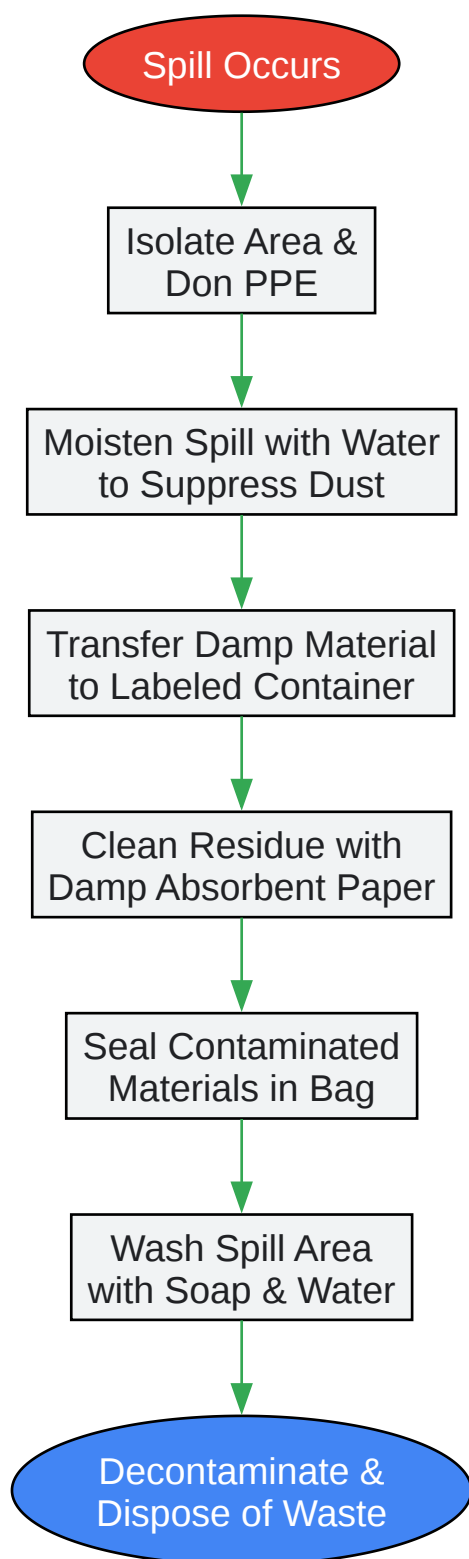
Standard laboratory safety practices should be employed when handling **C.I. Pigment Yellow 74**.

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[6][10]
- Skin Contact: Wash the affected area with soap and water.[6][10]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[6]
- Ingestion: Rinse mouth with water and drink plenty of water. Do not induce vomiting. Seek immediate medical attention.[6][10]
- Respiratory Protection: Use an approved respirator if dust is generated.[6][12]
- Eye Protection: Wear chemical safety goggles.[6][12]
- Hand Protection: Wear appropriate protective gloves.[6][12]
- Skin and Body Protection: Wear protective clothing to minimize skin contact.[6]
- Suitable Extinguishing Media: Use a dry chemical, carbon dioxide, water mist, or Halon extinguisher.[3][12]

- Hazards from Combustion: May emit toxic fumes, including oxides of carbon and nitrogen, under fire conditions.[10]
- Special Precautions: Azo dyes can be explosive when suspended in air at specific concentrations.[3][5] Firefighters should wear self-contained breathing apparatus (SCBA). [10]

In case of a spill, the following steps should be taken:

- Avoid dust formation. Moisten the spilled solid with water.[5]
- Use personal protective equipment.
- Carefully transfer the dampened material to a suitable container for disposal.[5]
- Use absorbent paper dampened with water to clean up any remaining material.[3][5]
- Seal all contaminated materials in a vapor-tight plastic bag for disposal.[3][5]
- Wash the contaminated area with a soap and water solution.[3][5]



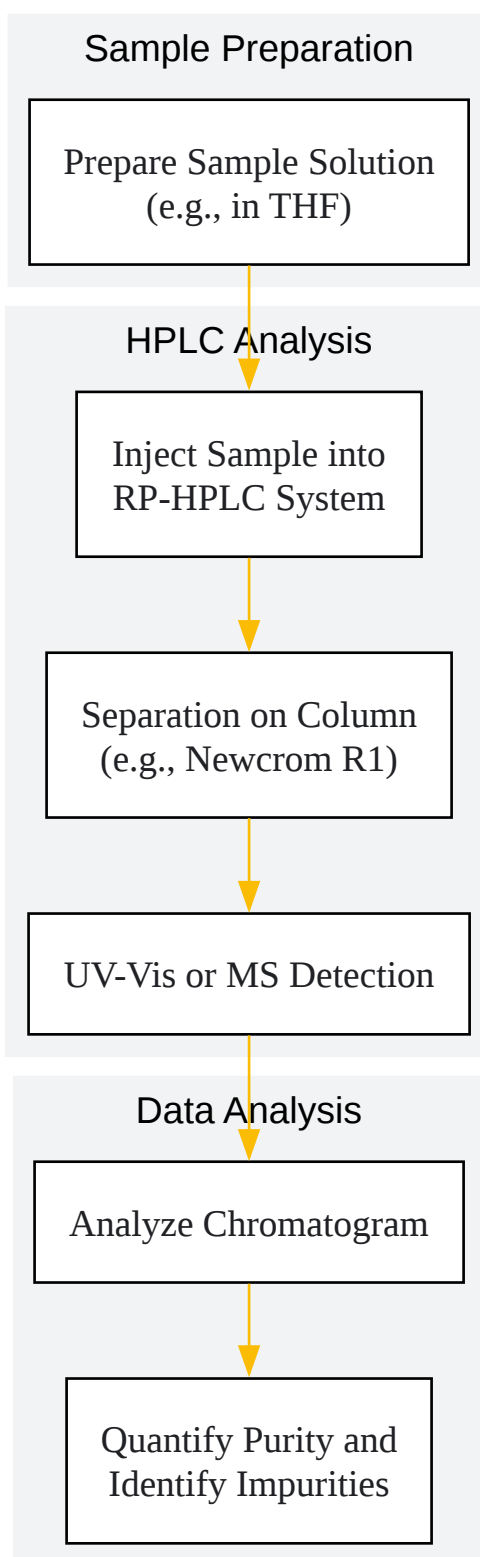
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Workflow for handling a **C.I. Pigment Yellow 74** spill.

## Analytical Methods

High-Performance Liquid Chromatography (HPLC) is a suitable method for the analysis of **C.I. Pigment Yellow 74**.

- Method: Reverse Phase (RP) HPLC[13]
- Column: Newcrom R1 HPLC column[13]
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid. For Mass Spectrometry (MS) compatible applications, formic acid should be used instead of phosphoric acid.[13]
- Application: This method can be used for purity assessment and for the isolation of impurities in preparative separation. It is also suitable for pharmacokinetic studies.[13]



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General workflow for the HPLC analysis of **C.I. Pigment Yellow 74**.

## Applications

**C.I. Pigment Yellow 74** is a commercially significant pigment due to its versatility.<sup>[1]</sup> Its primary applications are in the coatings and printing ink industries.<sup>[1]</sup>

- **Paints and Coatings:** It is extensively used in water-based decorative paints, solvent-based paints, industrial paints, and emulsion paints.<sup>[1][2][14][15]</sup>
- **Printing Inks:** It is suitable for a variety of printing inks, including water-based, solvent-based, and paste inks for flexographic and gravure printing.<sup>[1][7][14]</sup>
- **Other Uses:** The pigment is also found in pigment pastes for paper, adhesives, and in tattoo inks.<sup>[2][15][16]</sup>

## Conclusion

**C.I. Pigment Yellow 74** is a high-performance organic pigment with a well-defined physicochemical and toxicological profile. Its bright greenish-yellow shade, combined with good fastness properties, ensures its continued importance across various industrial sectors. Adherence to established safety and handling protocols is essential to ensure its safe use in research and manufacturing environments. The analytical methods outlined provide a robust framework for quality control and further investigation of this compound.

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- To cite this document: BenchChem. [An In-depth Technical Guide to C.I. Pigment Yellow 74]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1669072/docs#an-in-depth-technical-guide-to-c-i-pigment-yellow-74\]](https://www.benchchem.com/product/b1669072/docs#an-in-depth-technical-guide-to-c-i-pigment-yellow-74)

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